

# Technical Safety & Handling Guide: 2-Cyano-2-(hydroxyimino)acetamide

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## Compound of Interest

Compound Name: (2Z)-2-Cyano-2-(hydroxyimino)acetamide

Cat. No.: B7878686

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## Document Control:

- Compound: 2-Cyano-2-(hydroxyimino)acetamide[1][2][3][4][5][6][7][8][9]
- CAS Number: 3849-20-5[2][3][4][5][7][9]
- Synonyms: 2-Cyano-2-oximinoacetamide; (E)-2-Cyano-2-hydroxyiminoacetamide; Cymoxanil-intermediate.[5]
- Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Discovery Scientists.

## Executive Summary & Chemical Profile

This guide serves as an advanced safety and technical manual for 2-Cyano-2-(hydroxyimino)acetamide, a critical building block in the synthesis of agrochemicals (e.g., Cymoxanil) and a pharmacophore in the development of cholinesterase inhibitors and antimicrobial agents.

Unlike generic Safety Data Sheets (SDS), this document integrates field-proven handling protocols with mechanistic toxicology to support rigorous risk assessment in research environments.

## Physiochemical Identity

Property	Specification	Critical Note
Molecular Formula		High nitrogen content implies thermal sensitivity.[1]
Molecular Weight	113.07 g/mol	Low MW facilitates rapid systemic absorption.
Appearance	Beige to cream powder	Darkening indicates decomposition (oxime degradation).
Melting Point	~183°C (Decomposes)	STOP: Do not heat to melting; decomposition is exothermic.
Solubility	Soluble in water, DMSO, Methanol	High aquatic mobility; spill containment is critical.
pKa	~7.96 (Predicted)	Acidic oxime proton; forms salts with bases.

## Hazard Architecture & Risk Assessment

GHS Classification: DANGER

- Acute Toxicity, Oral (Category 3): H301 – Toxic if swallowed.[3][4]
- Eye Irritation (Category 2): H319 – Causes serious eye irritation.[3][4][9][10]
- Skin Irritation (Category 2): H315 – Causes skin irritation.[9][10]

## Mechanistic Hazard Analysis

To ensure safety, researchers must understand the causality of these hazards:

- Nitrile Toxicity (The -CN Group): While not as immediately lethal as free cyanide, the nitrile moiety can metabolize to release cyanide ions ( ) in vivo, inhibiting cytochrome c oxidase. This classifies the compound as "Toxic if swallowed" rather than just "Harmful."<sup>[4]</sup>
- Oxime Instability (The =N-OH Group): Oximes are potentially explosive if heated under confinement or subjected to shock. The decomposition temperature (183°C) is a hard limit. Thermal runaway can release toxic Nitrogen Oxides ( ) and Hydrogen Cyanide ( ).
- Sensitization Potential: Oxime derivatives are known skin sensitizers. Repeated exposure may induce allergic dermatitis.

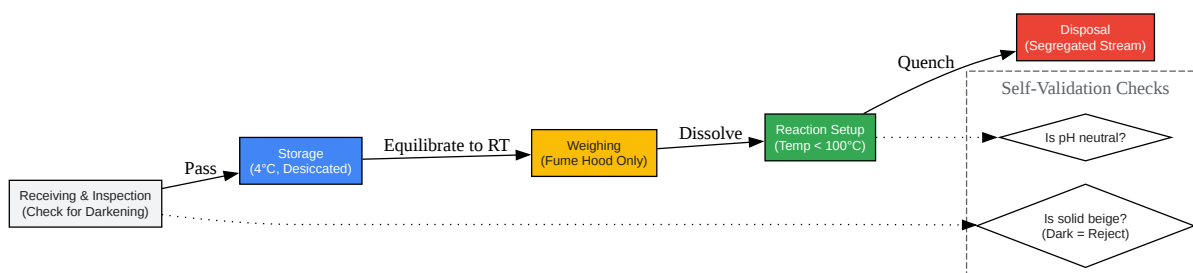
## Self-Validating Handling Protocol

This workflow is designed to prevent exposure and verify compound integrity before use.

### A. Engineering Controls & PPE

- Primary Barrier: Chemical Fume Hood (Face velocity > 100 fpm).
- Respiratory: N95/P100 particulate respirator if handling open powder outside a hood (not recommended).
- Dermal: Double nitrile gloves (0.11 mm min thickness). The compound's polarity allows it to permeate thin latex.
- Ocular: Chemical splash goggles.

### B. Operational Workflow (Visualized)



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Figure 1: Safe handling workflow with integrated quality checkpoints.

## C. Experimental Integrity Check

Before committing the reagent to a high-value synthesis:

- Visual Inspection: The powder must be beige/cream. Brown or sticky solids indicate hydrolysis to cyanoacetic acid or polymerization.
- Solubility Test: Dissolve 10 mg in 1 mL water. Solution should be clear. Turbidity implies degradation.

## Emergency Response & Toxicology

### Firefighting Strategy

- Hazards: Combustion releases HCN (Hydrogen Cyanide), NO<sub>x</sub> (Nitrogen Oxides), and CO.
- Action:
  - Evacuate upwind immediately.
  - Firefighters must use SCBA (Self-Contained Breathing Apparatus) with a full facepiece.

- Extinguishing Media: Dry chemical,

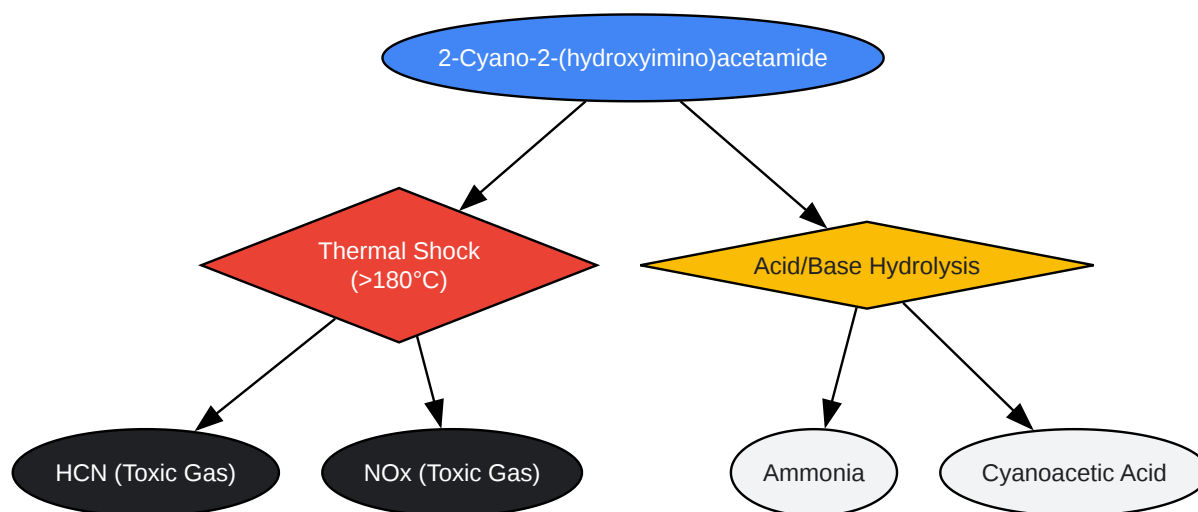
, or alcohol-resistant foam. Do NOT use high-volume water jets, as this spreads the soluble toxic material into drains.

## First Aid (Mechanism-Based)

- Inhalation: Move to fresh air. If gasping, administer oxygen. Alert medical personnel to potential nitrile/cyanide exposure.
- Skin Contact: Wash with soap and water for 15 minutes.[11] Do not use organic solvents (ethanol/DMSO) to clean skin; this enhances transdermal absorption of the toxin.
- Ingestion: IMMEDIATE MEDICAL ATTENTION. Do not induce vomiting due to corrosive potential and risk of aspiration.[12]

## Decomposition Pathway

Understanding how the molecule breaks down helps in waste management and reaction planning.



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Figure 2: Thermal and chemical decomposition pathways leading to toxic byproducts.

## Storage & Disposal

### Storage Protocol

- Temperature: Store at 2-8°C (Refrigerated).
- Atmosphere: Keep under inert gas (Nitrogen/Argon) if possible, or in a tightly sealed desiccator. Moisture accelerates hydrolysis of the amide bond.
- Segregation: Store away from oxidizing agents (peroxides, permanganates) and strong acids (which may liberate HCN).

### Disposal (RCRA Compliance)

- Do not flush. High water solubility leads to immediate aquatic contamination.
- Chemical Treatment: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NO<sub>x</sub> and HCN).
- Labeling: Waste containers must be flagged as "Toxic" and "Nitrile-bearing Waste."

## References

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- European Chemicals Agency (ECHA). Registration Dossier: 2-cyano-2-(hydroxyimino)acetamide.<sup>[3]</sup><sup>[4]</sup> Retrieved from [\[Link\]](#)

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